

A Comprehensive Technical Guide to 3-Methoxypropanal (CAS 2806-84-0)

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Compound of Interest

Compound Name: 3-Methoxypropanal

Cat. No.: B1583901

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Introduction

3-Methoxypropanal, with the CAS registry number 2806-84-0, is an organic compound characterized by the presence of both an aldehyde and an ether functional group.^{[1][2][3]} This bifunctionality makes it a versatile building block in organic synthesis. Its pleasant odor has also led to its use in the flavor and fragrance industry. This technical guide provides a detailed overview of its chemical and physical properties, synthesis methodologies, safety and handling protocols, and a summary of its known applications. Notably, there is a significant lack of specific data in the public domain regarding the biological activity and metabolic fate of **3-Methoxypropanal**.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **3-Methoxypropanal** is presented in the tables below. This data has been aggregated from various chemical databases and literature sources.

Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	C4H8O2	[1] [2] [3]
Molecular Weight	88.11 g/mol	[1] [2]
Appearance	Colorless to brown liquid	[4]
Boiling Point	111.3 - 150 °C	[5] [6] [7] [8] [9]
Melting Point	77 - 77.5 °C	[3] [4] [6] [10]
Flash Point	18 - 38 °C	[4] [6] [7] [8] [9]
Density	0.896 g/cm³	[6] [8] [9]
Refractive Index	1.375	[6] [8] [9]
Solubility	Soluble in chloroform, slightly soluble in acetonitrile.	[4] [6] [10]

Table 2: Spectroscopic Data

Technique	Data Available	Source(s)
Nuclear Magnetic Resonance (NMR)	¹ H NMR, ¹³ C NMR	[11] [12]
Infrared (IR) Spectroscopy	FTIR spectra available	[11] [12]
Mass Spectrometry (MS)	Mass spectrum (electron ionization), GC-MS data available	[11] [12] [13]
Raman Spectroscopy	Raman spectrum available	[11] [12]

Synthesis and Manufacturing

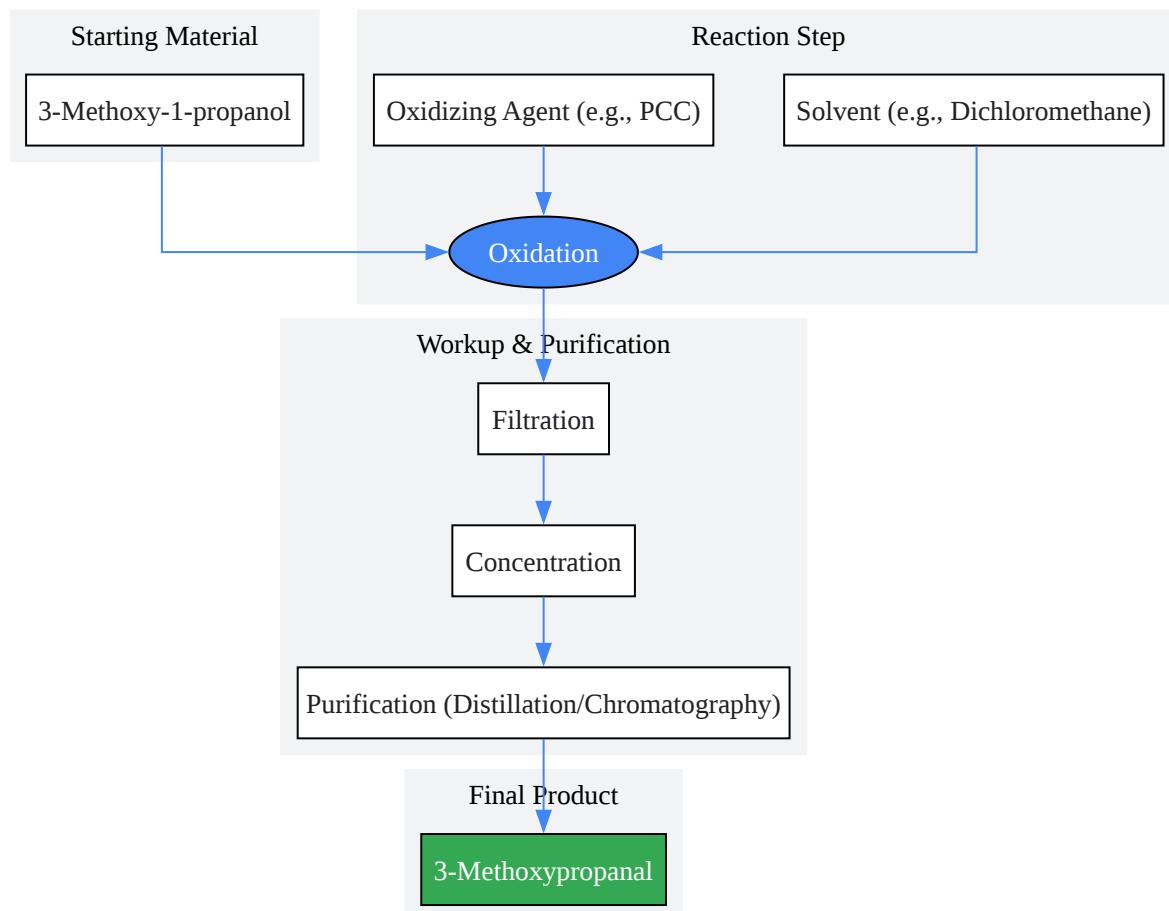
3-Methoxypropanal can be synthesized through several routes. The two primary methods found in the literature are the oxidation of 3-methoxy-1-propanol and the hydroformylation of methyl vinyl ether.

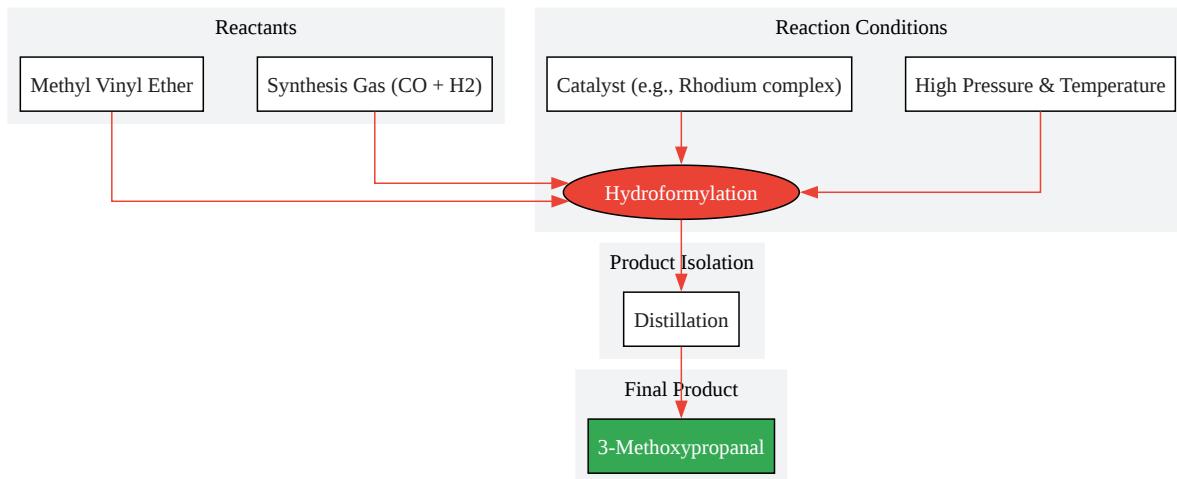
Oxidation of 3-Methoxy-1-propanol

This is a common laboratory-scale synthesis method for aldehydes. A suitable oxidizing agent, such as pyridinium chlorochromate (PCC) or a Swern oxidation, is used to convert the primary alcohol functionality of 3-methoxy-1-propanol into an aldehyde.

Experimental Protocol (General Procedure):

- To a stirred solution of an appropriate oxidizing agent (e.g., pyridinium chlorochromate) in a suitable solvent (e.g., dichloromethane), add 3-methoxy-1-propanol (1 equivalent) at room temperature.
- Stir the reaction mixture for a specified time until the starting material is consumed (monitored by TLC or GC).
- Upon completion, the reaction mixture is worked up by filtering through a pad of silica gel or celite to remove the oxidant byproducts.
- The filtrate is concentrated under reduced pressure.
- The crude product is then purified by distillation or column chromatography to yield **3-methoxypropanal**.





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